

Application Notes and Protocols for Anhydrous Gel and Stick Formulations

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Compound of Interest

Compound Name:	DEXTRIN PALMITATE/ETHYLHEXANOATE
CAS No.:	183387-52-2
Cat. No.:	B1170562

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes provide detailed protocols for the formulation, characterization, and evaluation of anhydrous gels and sticks. Such formulations are increasingly vital in the pharmaceutical and cosmetic industries for their ability to deliver water-sensitive active pharmaceutical ingredients (APIs) and provide unique sensory experiences. Anhydrous bases offer enhanced stability for susceptible compounds, potential for improved skin penetration, and a non-greasy feel.

I. Anhydrous Gel Formulations

Anhydrous gels are single-phase systems that utilize a liquid organic phase immobilized by a three-dimensional network of a gelling agent. They are excellent vehicles for delivering both hydrophilic and lipophilic APIs.

A. Key Gelling Agents for Anhydrous Systems

The selection of an appropriate gelling agent is critical and depends on the desired viscosity, sensory characteristics, and compatibility with the API and other excipients.

Gelling Agent	Typical Concentration (%)	Key Properties & Applications
Carbopol® Polymers (e.g., 974P NF, 980 NF)	0.5 - 2.0	High-viscosity gels in polar organic solvents like glycerin and glycols. Often do not require neutralization in anhydrous systems. Suitable for oxygen and water-sensitive drugs.
Silicone Elastomers (e.g., Dimethicone Crosspolymer)	2.0 - 10.0	Form clear, elegant, non-greasy gels with a silky feel. Excellent for aesthetic formulations and improving the spreadability of topical products.
Fumed Silica (e.g., Aerosil®)	5.0 - 10.0	Creates transparent, heat-stable gels. Requires high shear for proper dispersion. Effective for thickening non-polar oils.
Cellulose Derivatives (e.g., Hydroxypropyl Cellulose)	1.0 - 5.0	Gels polar solvents like alcohols and glycols. Provides good film-forming properties.
Oil Gelling Agents (e.g., Dibutyl Lauroyl Glutamide)	0.5 - 2.0	Structures a wide range of oils, from non-polar to polar, to form clear, soft gels and sticks.

B. Experimental Protocol: Preparation of an Anhydrous Carbopol® Gel

This protocol describes the preparation of a simple anhydrous gel using Carbopol® 974P NF in a glycerin base.

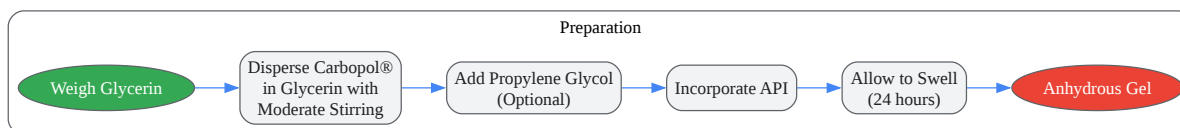
Materials:

- Carbopol® 974P NF
- Glycerin (anhydrous)
- Propylene Glycol (optional, as a humectant and co-solvent)
- Active Pharmaceutical Ingredient (API)
- Overhead stirrer with a propeller blade
- Beaker
- Spatula
- Weighing balance

Procedure:

- Weigh the required amount of glycerin into a beaker.
- While stirring the glycerin at a moderate speed (e.g., 300-500 rpm) with the overhead stirrer, slowly sprinkle the Carbopol® 974P NF powder into the vortex to avoid clumping.
- Continue stirring until the polymer is fully dispersed and the gel is free of lumps. This may take 30-60 minutes.
- If using, add propylene glycol and continue to mix until uniform.
- If incorporating an API, dissolve or disperse it in a small portion of the glycerin or a suitable co-solvent before adding it to the gel with continuous mixing.
- Allow the gel to stand for at least 24 hours to ensure complete swelling of the polymer and to allow any entrapped air to escape.

Experimental Workflow for Anhydrous Gel Preparation



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Caption: Workflow for the preparation of an anhydrous Carbopol® gel.

C. Characterization of Anhydrous Gels

1. Viscosity Measurement:

- Apparatus: Brookfield-type rotational viscometer.
- Protocol:
 - Place an appropriate amount of the gel in a beaker.
 - Allow the gel to equilibrate to a controlled temperature (e.g., 25°C).
 - Select a suitable spindle and rotational speed to obtain a torque reading between 20% and 80% of the full-scale deflection.
 - Lower the spindle into the gel to the immersion mark.
 - Allow the spindle to rotate for a set time (e.g., 1 minute) before taking the reading to ensure a stable value.
 - Record the viscosity in centipoise (cP) or Pascal-seconds (Pa·s).

2. Spreadability Assessment:

- Apparatus: Parallel plate extensometer or two glass slides.

- Protocol:
 - Place a known weight (e.g., 1 gram) of the gel on the center of a glass plate.
 - Carefully place a second glass plate of known weight on top of the gel.
 - Measure the initial diameter of the spread gel.
 - Add a standard weight (e.g., 500 grams) on the upper plate for a specific duration (e.g., 5 minutes).
 - Measure the final diameter of the spread gel.
 - Calculate the spreadability factor (S) using the formula: $S = A/W$, where A is the area of the spread gel and W is the weight applied.

II. Anhydrous Stick Formulations

Anhydrous sticks are solid dosage forms that soften at body temperature to deliver an active ingredient or a cosmetic effect. Their structure is primarily determined by a matrix of waxes and lipids.

A. Key Structuring Agents for Anhydrous Sticks

The choice of waxes and other structurants dictates the hardness, melting point, and payoff of the stick.

Structuring Agent	Melting Point (°C)	Key Properties & Applications
Beeswax	62-65	Provides good structure and emollience. Can be slightly tacky.
Candelilla Wax	68-73	Hard wax that provides gloss and firmness.
Carnauba Wax	82-86	Very hard wax, increases the melting point and hardness of sticks.
Ozokerite Wax	73-76	Mineral wax that provides good structure and stability.
Polyethylene Wax	65-115	Synthetic wax that provides structure and can increase the melting point.
Synthetic Waxes	Varies	Offer a wide range of melting points and textures, providing formulation flexibility.
Fatty Alcohols (e.g., Cetyl, Stearyl Alcohol)	49-58	Act as thickeners, emollients, and co-emulsifiers.
Butters (e.g., Shea, Cocoa)	32-40	Provide a creamy texture and emollience, lower the melting point.

B. Experimental Protocol: Preparation of a Simple Anhydrous Stick

This protocol outlines the preparation of a basic cosmetic stick.

Materials:

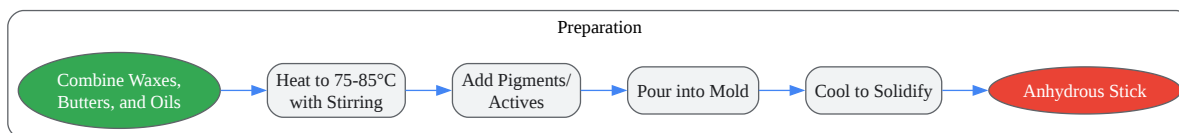
- Waxes (e.g., Beeswax, Carnauba Wax)

- Butters (e.g., Shea Butter)
- Oils (e.g., Jojoba Oil, Castor Oil)
- Active Ingredient/Pigments
- Heat-resistant beaker
- Hot plate with magnetic stirrer
- Stick component (e.g., lipstick mold or tube)
- Spatula

Procedure:

- In a heat-resistant beaker, combine the waxes, butters, and oils.
- Heat the mixture on a hot plate to 75-85°C with gentle stirring until all components are completely melted and the mixture is uniform.
- If adding pigments or a heat-stable active ingredient, disperse them in a portion of the oil before adding to the molten base, or add them directly to the molten base with high-shear mixing to ensure uniform distribution.
- If adding a heat-sensitive active ingredient, cool the molten base to just above its solidification point before adding the active with gentle stirring.
- Pour the molten mixture into the stick component/mold.
- Allow the stick to cool at room temperature or in a refrigerator to solidify completely.
- Once solidified, carefully remove the stick from the mold if necessary.

Experimental Workflow for Anhydrous Stick Preparation



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Caption: Workflow for the preparation of an anhydrous stick formulation.

C. Characterization of Anhydrous Sticks

1. Hardness Test (Penetrometry):

- Apparatus: Penetrometer with a needle or cone probe.
- Protocol:
 - Ensure the stick is at a controlled temperature (e.g., 25°C).
 - Position the stick on the penetrometer base.
 - Bring the tip of the probe just into contact with the surface of the stick.
 - Release the probe and allow it to penetrate the stick for a specified time (e.g., 5 seconds).
 - Record the penetration depth in millimeters or penetration units. A lower value indicates a harder stick.

2. Melting Point Determination (Slip Melting Point):

- Apparatus: Melting point apparatus with capillary tubes.
- Protocol:
 - Melt a small sample of the stick formulation.

- Draw the molten sample into a capillary tube to a height of about 10 mm.
- Solidify the sample by cooling.
- Place the capillary tube in the melting point apparatus.
- Heat the sample at a controlled rate (e.g., 1-2°C per minute).
- The slip melting point is the temperature at which the sample begins to rise in the capillary tube.

3. Pay-Off Test:

- Purpose: To quantify the amount of product transferred to a surface upon application.
- Protocol:
 - Weigh the stick formulation accurately.
 - Apply the stick to a standardized surface (e.g., textured paper or artificial skin) with a consistent pressure and for a defined length or number of strokes.
 - Reweigh the stick.
 - The difference in weight represents the pay-off.

III. Stability Testing for Anhydrous Formulations

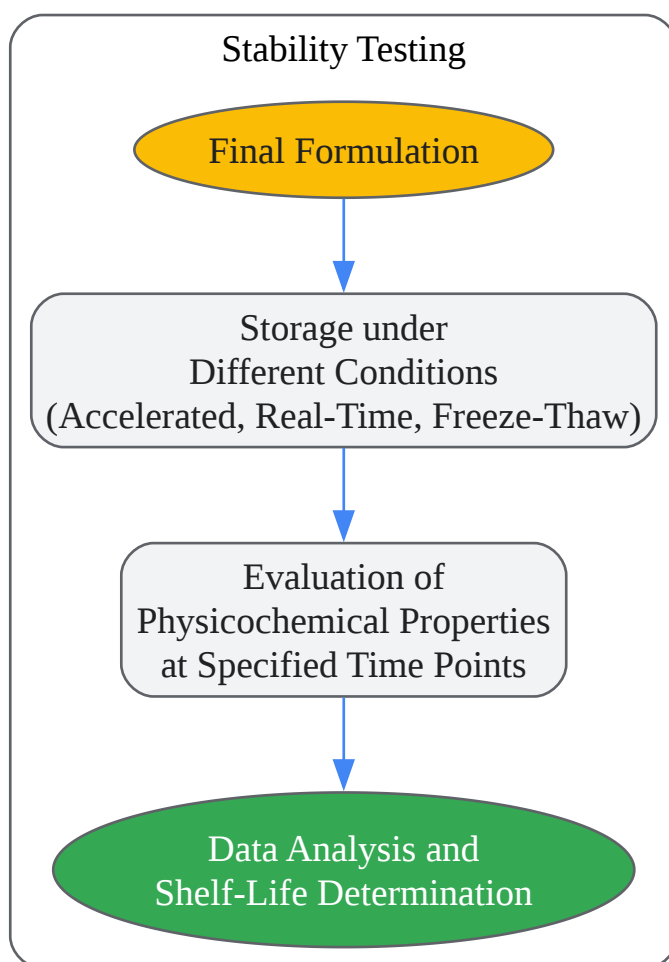
Stability testing is crucial to ensure the quality, safety, and efficacy of the formulation throughout its shelf life.

A. Stability Protocol

- Storage Conditions:
 - Accelerated Stability: 40°C ± 2°C / 75% RH ± 5% RH for 3-6 months.
 - Real-Time Stability: 25°C ± 2°C / 60% RH ± 5% RH for the proposed shelf life (e.g., 24 months).

- Freeze-Thaw Cycling: Cycle the product between -10°C and 25°C for at least three cycles, holding at each temperature for 24 hours. This assesses stability under fluctuating temperatures.
- Parameters to Evaluate at Each Time Point:
 - Physical Appearance: Color, odor, clarity, homogeneity.
 - Viscosity (for gels): Changes in flow properties.
 - Hardness (for sticks): Softening or hardening.
 - Melting Point (for sticks): Changes in thermal behavior.
 - pH (if applicable, for APIs dispersed in the anhydrous base): Although anhydrous, some systems can have a measurable pH when in contact with a small amount of water.
 - Weight Loss: To check for evaporation of volatile components.
 - Syneresis (Sweating): The separation of liquid from the gel or stick matrix.
 - Package Compatibility: Interaction with the container.

Logical Relationship for Stability Testing



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Caption: Logical flow of a stability testing program for anhydrous formulations.

By following these detailed application notes and protocols, researchers, scientists, and drug development professionals can effectively formulate, characterize, and ensure the stability of robust and elegant anhydrous gel and stick formulations for a wide range of pharmaceutical and cosmetic applications.

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